

Application Notes: Preparation and Standardization of Potassium Bromate (KBrO₃) Solution for Titration

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Compound of Interest

Compound Name: potassium;bromate

Cat. No.: B7821748

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Introduction

Potassium bromate (KBrO₃) is a powerful oxidizing agent widely utilized in analytical chemistry, particularly in redox titrations, a method known as bromatometry.[1][2] Due to its high purity, stability, and non-hygroscopic nature, potassium bromate can be used as a primary standard.[3][4][5] This makes it an invaluable reagent for the quantitative analysis of various inorganic and organic substances.

In pharmaceutical analysis, bromatometry is employed for the assay of numerous drug substances, including mephenesin, phenol, sodium salicylate, and isoniazid.[1][2][6] The titrations can be performed directly with reducing agents like arsenic (III) and antimony (II) or, more commonly, through indirect (back-titration) methods involving bromination.[2][3]

Principle of Bromatometry

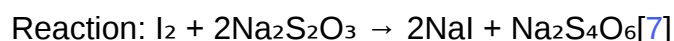
The fundamental principle of bromatometry relies on the oxidizing properties of the bromate ion (BrO₃⁻). In an acidic medium, potassium bromate reacts with an excess of potassium bromide (KBr) to generate a precise amount of bromine (Br₂).

Reaction: $\text{KBrO}_3 + 5\text{KBr} + 6\text{HCl} \rightarrow 3\text{Br}_2 + 6\text{KCl} + 3\text{H}_2\text{O}$ [7]

This liberated bromine then reacts with the analyte. Any excess bromine can be determined iodometrically. This is achieved by adding potassium iodide (KI), which is oxidized by the excess bromine to liberate iodine (I₂).



The liberated iodine is then titrated with a standardized solution of sodium thiosulfate (Na₂S₂O₃) using starch as an indicator.^[3]^[7]



The standardization of the prepared potassium bromate solution is a critical step to determine its exact concentration, ensuring the accuracy of subsequent analytical measurements.^[8]^[9] This is typically performed by reacting it with potassium iodide and titrating the liberated iodine with a standard solution of sodium thiosulfate.^[10]^[11]^[12]

Experimental Protocols

Protocol 1: Preparation of 0.1 N Potassium Bromate-Bromide Solution

This protocol describes the preparation of a stable volumetric solution that generates bromine upon acidification.

Methodology:

- Weighing: Accurately weigh approximately 2.78 g of potassium bromate (KBrO₃) and 12.0 g of potassium bromide (KBr) using a calibrated analytical balance.^[10]
- Dissolution: Transfer the weighed solids into a 1000 mL Class A volumetric flask.^[10]
- Dilution: Add a sufficient volume of deionized or distilled water to dissolve the solids completely, swirling gently.
- Final Volume: Once the solids are fully dissolved, dilute the solution to the 1000 mL mark with deionized water.^[10]

- Homogenization: Stopper the flask and invert it several times to ensure the solution is thoroughly mixed.[\[10\]](#)
- Storage: Transfer the prepared solution to a clean, properly labeled, dark amber-colored, glass-stoppered bottle for storage.[\[13\]](#)

Protocol 2: Standardization of 0.1 N Potassium Bromate-Bromide Solution

This protocol outlines the iodometric method for determining the precise normality of the prepared solution.

Methodology:

- Aliquot Transfer: Using a calibrated pipette, transfer 25.0 mL of the prepared potassium bromate-bromide solution into a 500 mL glass-stoppered iodine flask.[\[13\]](#)
- Dilution: Dilute the aliquot with approximately 120 mL of deionized water.[\[13\]](#)
- Acidification: Carefully add 5 mL of concentrated hydrochloric acid to the flask, stopper it, and swirl gently to mix.[\[13\]](#)
- Iodine Liberation: Add 5 mL of a 15% potassium iodide (KI) solution, re-stopper the flask immediately, shake the contents, and allow the flask to stand in the dark for 5 minutes to ensure the complete liberation of iodine.[\[7\]](#)[\[13\]](#)
- Titration: Titrate the liberated iodine with a standardized 0.1 N sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution. The solution will initially be a dark reddish-brown, which will fade to a pale yellow as the titration proceeds.
- Indicator Addition: When the solution reaches a pale yellow color, add 3 mL of starch indicator solution. The solution will turn a deep blue-black color.[\[13\]](#)
- Endpoint Determination: Continue the titration with 0.1 N sodium thiosulfate, adding the titrant dropwise with constant swirling, until the blue color completely disappears, leaving a colorless solution. This is the endpoint.[\[2\]](#)

- Blank Correction: Perform a blank titration using the same quantities of reagents but omitting the potassium bromate-bromide solution to account for any potential interfering substances. [\[10\]](#)

- Calculation: Calculate the normality of the potassium bromate solution using the following formula:

$$N_{\text{KBrO}_3} = (V_{\text{Na}_2\text{S}_2\text{O}_3} \times N_{\text{Na}_2\text{S}_2\text{O}_3}) / V_{\text{KBrO}_3}$$

Where:

- N_{KBrO_3} = Normality of the potassium bromate solution
- $V_{\text{Na}_2\text{S}_2\text{O}_3}$ = Volume of sodium thiosulfate solution used (in mL), corrected for the blank
- $N_{\text{Na}_2\text{S}_2\text{O}_3}$ = Normality of the standard sodium thiosulfate solution
- V_{KBrO_3} = Volume of the potassium bromate solution taken for standardization (e.g., 25.0 mL)

Data Presentation

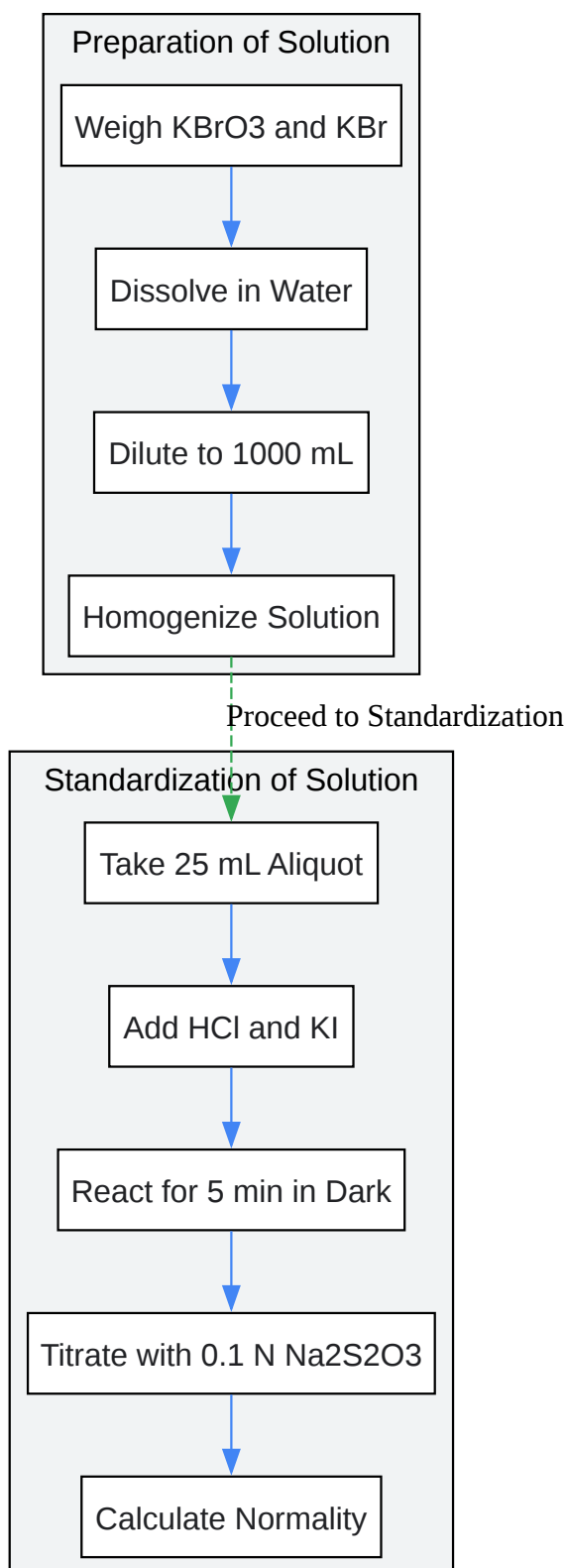
Table 1: Reagents for Preparation of 1000 mL of 0.1 N Potassium Bromate-Bromide Solution

Reagent	Chemical Formula	Required Mass / Volume	Purpose
Potassium Bromate	KBrO ₃	~2.78 g	Primary Oxidizing Agent
Potassium Bromide	KBr	~12.0 g	Source of Bromide Ions
Deionized Water	H ₂ O	to 1000 mL	Solvent

Table 2: Reagents and Conditions for Standardization

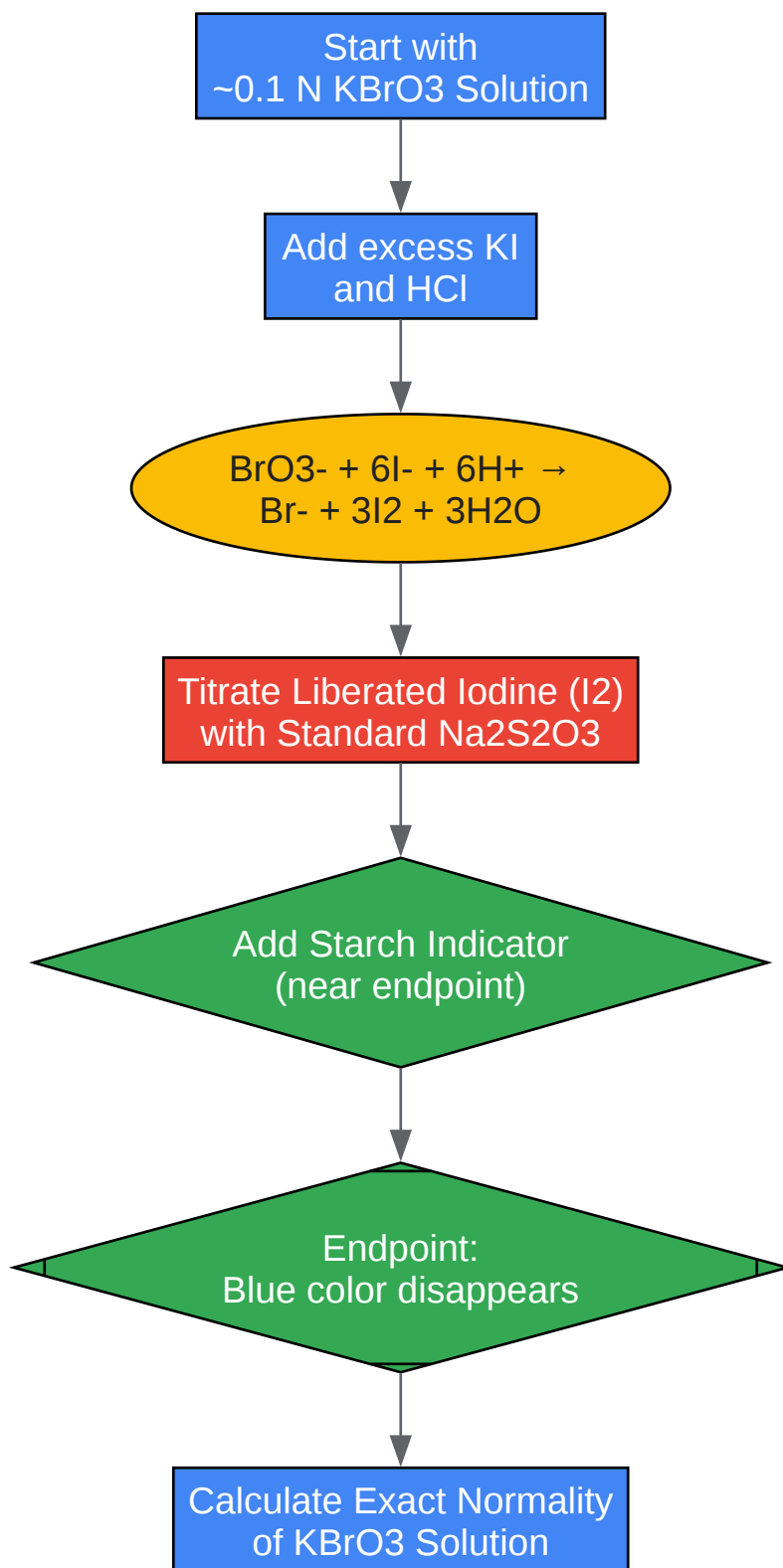
Reagent / Parameter	Specification	Quantity / Condition	Purpose
KBrO ₃ -KBr Solution	~0.1 N	25.0 mL	Analyte
Deionized Water	-	~120 mL	Dilution
Hydrochloric Acid	Concentrated	5 mL	Acidification
Potassium Iodide Sol.	15% w/v	5 mL	Liberates Iodine
Reaction Time	-	5 minutes in dark	Complete Reaction
Titrant	Standardized Na ₂ S ₂ O ₃	Variable	To react with Iodine
Indicator	Starch Solution	3 mL	Endpoint Detection

Visualizations



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Caption: Overall workflow for preparing and standardizing a KBrO_3 solution.



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Caption: Chemical pathway for the iodometric standardization of potassium bromate.

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